

Application Note: Quantitative Analysis of Ethyl 3-phenylpropionate by Gas Chromatography

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Compound of Interest

Compound Name: *Ethyl 3-phenylpropionate*

Cat. No.: B043296

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Abstract

This application note details a robust and validated method for the quantitative analysis of **Ethyl 3-phenylpropionate** using Gas Chromatography with Flame Ionization Detection (GC-FID). The described protocol is applicable for the determination of **Ethyl 3-phenylpropionate** in cosmetic and fragrance matrices. This document provides comprehensive experimental protocols, instrument parameters, and data analysis guidelines to ensure accurate and reproducible results.

Introduction

Ethyl 3-phenylpropionate, also known as ethyl hydrocinnamate, is a common fragrance ingredient with a fruity, floral odor. It is utilized in a variety of consumer products, including perfumes, cosmetics, and toiletries. Accurate quantification of this compound is essential for quality control, formulation development, and regulatory compliance. Gas chromatography (GC) is a powerful analytical technique for the separation and quantification of volatile and semi-volatile compounds like **Ethyl 3-phenylpropionate**. When coupled with a Flame Ionization Detector (FID), it provides high sensitivity and a wide linear range, making it ideal for routine analysis.

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction for Cosmetic Cream Matrix

This protocol describes the extraction of **Ethyl 3-phenylpropionate** from a cosmetic cream for GC analysis.

Materials:

- Cosmetic cream sample containing **Ethyl 3-phenylpropionate**
- Methanol (HPLC grade)
- Hexane (HPLC grade)
- Deionized water
- Anhydrous sodium sulfate
- 50 mL centrifuge tubes
- Vortex mixer
- Centrifuge
- Pipettes
- 2 mL GC vials

Procedure:

- Accurately weigh approximately 1.0 g of the cosmetic cream sample into a 50 mL centrifuge tube.
- Add 10 mL of methanol to the centrifuge tube.
- Vortex the mixture vigorously for 2 minutes to disperse the cream and dissolve the **Ethyl 3-phenylpropionate**.

- Add 10 mL of hexane to the tube and vortex for another 2 minutes to extract the analyte into the organic phase.
- Add 10 mL of deionized water to the tube to induce phase separation and vortex for 1 minute.
- Centrifuge the mixture at 4000 rpm for 10 minutes to achieve a clear separation of the aqueous and organic layers.
- Carefully transfer the upper hexane layer to a clean tube containing a small amount of anhydrous sodium sulfate to remove any residual water.
- Allow the extract to stand for 5 minutes.
- Transfer the dried hexane extract into a 2 mL GC vial for analysis.

Gas Chromatography (GC-FID) Method

Instrumentation: A standard gas chromatograph equipped with a Flame Ionization Detector (FID), an autosampler, and a data acquisition system.

GC Conditions:

Parameter	Value
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
Carrier Gas	Helium
Flow Rate	1.0 mL/min (Constant Flow)
Injector Temperature	250 °C
Injection Volume	1.0 µL
Split Ratio	50:1
Oven Temperature Program	Initial temperature 60 °C, hold for 1 minute, ramp at 10 °C/min to 280 °C, hold for 5 minutes
Detector	Flame Ionization Detector (FID)
Detector Temperature	300 °C
Hydrogen Flow	40 mL/min
Air Flow	400 mL/min

| Makeup Gas (Nitrogen) | 25 mL/min |

Data Presentation

Calibration Curve

A six-point calibration curve was generated by preparing standard solutions of **Ethyl 3-phenylpropionate** in hexane at concentrations ranging from 1 µg/mL to 100 µg/mL.

Concentration ($\mu\text{g/mL}$)	Peak Area
1	12,543
5	63,891
10	128,112
25	320,543
50	645,890
100	1,295,432

Method Validation Summary

The GC-FID method was validated for linearity, limit of detection (LOD), limit of quantification (LOQ), precision, and accuracy.

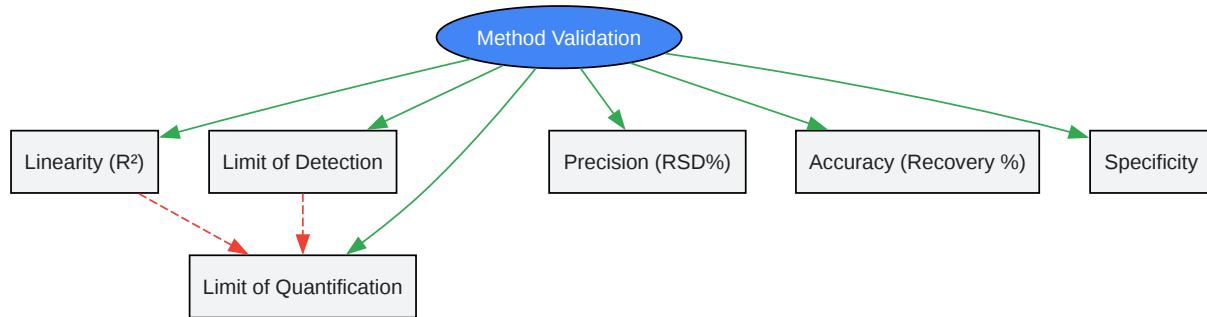
Validation Parameter	Result
Linearity (R^2)	0.9998
Linear Range	1 - 100 $\mu\text{g/mL}$
Limit of Detection (LOD)	0.3 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	1.0 $\mu\text{g/mL}$
Precision (RSD%)	< 5%
Accuracy (Recovery %)	95 - 105%

Visualization Experimental Workflow

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Caption: Workflow for the GC analysis of **Ethyl 3-phenylpropionate**.

Logical Relationship of Method Validation

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